

Iodine-131: A Comprehensive Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Iodine-131

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Iodine-131 (I-131) is a significant radioisotope of iodine with widespread applications in nuclear medicine, particularly in the diagnosis and treatment of thyroid disorders.^{[1][2][3]} Its unique decay characteristics, which include both beta and gamma emissions, make it a powerful tool for therapeutic and diagnostic purposes.^{[4][5]} This technical guide provides an in-depth overview of the core physical and chemical properties of **Iodine-131**, presents methodologies for its production and quality control, and visualizes key processes to support researchers, scientists, and drug development professionals.

Physical Properties

Iodine-131 is characterized by a relatively short half-life and distinct radioactive decay emissions. These properties are fundamental to its efficacy and safety considerations in clinical and research settings. Pure I-131 is a non-metallic, purplish-black crystalline solid.^[6] However, it is typically handled in solution, such as sodium iodide (NaI), for medical applications.^[6]

Property	Value
Half-Life	8.0249 days[7]
Decay Mode	Beta (β^-) and Gamma (γ) emission[6]
Primary Beta Emission Energy	606 keV (maximum, 89.9% abundance)[8][9]
Primary Gamma Emission Energy	364 keV (81% abundance)[9]
Specific Activity	1.24×10^5 Ci/g (4.6×10^{15} Bq/g)[9]
Isotopic Mass	130.906126 Da[7]
Spin	$7/2^+$ [7]

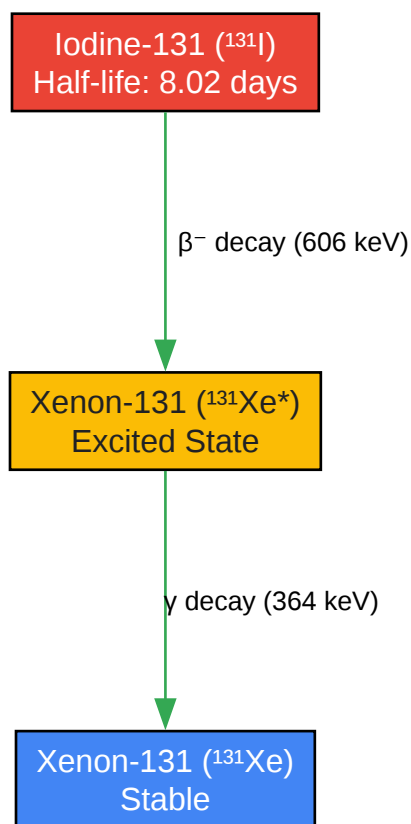
Chemical Properties

Iodine-131 exhibits the chemical behavior of the halogen element iodine. It is reactive and readily participates in chemical reactions. A notable characteristic is its ability to undergo sublimation, changing directly from a solid to a gaseous state.[6] I-131 is soluble in water and alcohol and readily combines with other elements.[6] Due to its reactivity, it does not persist in its pure form in the environment.[10] In acidic solutions, iodide can be oxidized to elemental iodine, which is volatile.[9][11]

Property	Description
Appearance	Pure I-131 is a non-metallic, purplish-black crystalline solid.[6] For medical use, it is often in the form of sodium iodide in a clear liquid or capsule.[6]
Solubility	Dissolves easily in water or alcohol.[6]
Reactivity	As a halogen, it is chemically reactive and readily combines with other elements.[6][12] It does not remain in its pure form when released into the environment.[10]
Volatility	Can change directly from a solid to a gas (sublimation).[6] Acidic solutions can increase the volatility of iodine by promoting the oxidation of iodide to elemental iodine.[11]
Oxidation States	Like stable iodine, I-131 can exist in various oxidation states, with -1 (iodide) being common in medical preparations.

Radioactive Decay Pathway

Iodine-131 decays via beta emission to a stable isotope of Xenon (Xe-131).[13][14] This decay process involves the emission of a beta particle (an electron) and an antineutrino from the nucleus, followed by the release of gamma radiation as the excited Xenon nucleus transitions to a lower energy state.[7][15]



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Caption: Simplified decay scheme of **Iodine-131** to stable Xenon-131.

Experimental Protocols

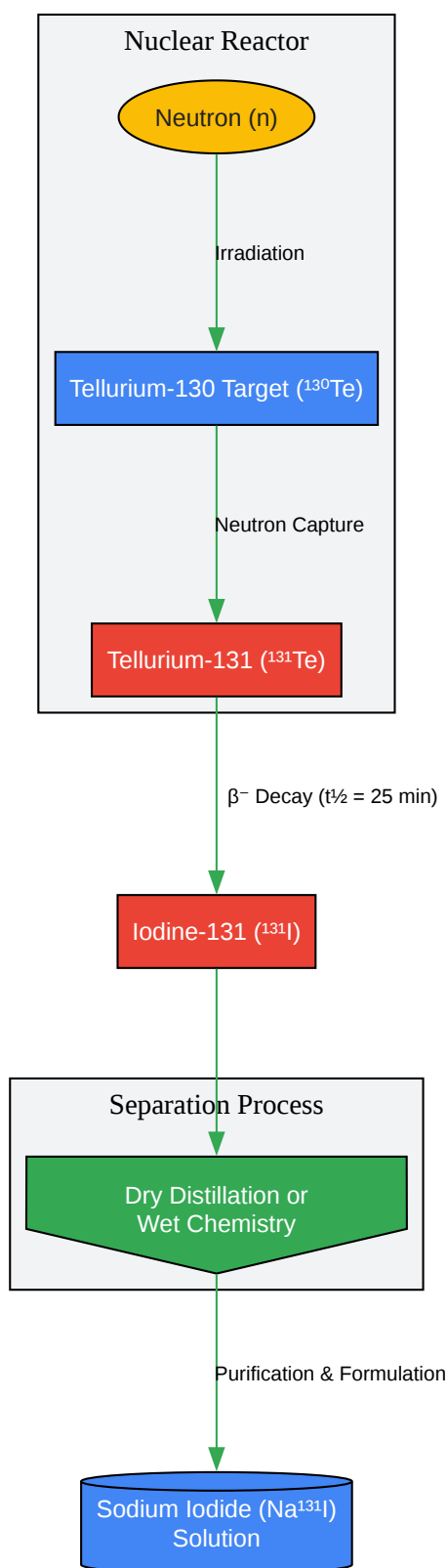
Production of Iodine-131

The primary method for producing **Iodine-131** for medical and industrial use is through the neutron irradiation of a natural tellurium target in a nuclear reactor.^{[4][7][16]}

Methodology:

- **Target Preparation:** A target of natural tellurium, often in the form of tellurium dioxide (TeO₂), is prepared.^{[17][18]}
- **Neutron Irradiation:** The tellurium target is placed in a nuclear reactor and bombarded with neutrons. The heaviest naturally occurring tellurium isotope, ¹³⁰Te (comprising about 34% of natural tellurium), absorbs a neutron to become ¹³¹Te.^{[7][16]}

- Radioactive Decay: The resulting Tellurium-131 is unstable and undergoes beta decay with a half-life of 25 minutes to form **Iodine-131**.[\[7\]](#)[\[16\]](#)
- Separation and Purification: The **Iodine-131** is then separated from the tellurium target. Common methods include:
 - Dry Distillation: The irradiated tellurium is heated, and the more volatile iodine is distilled off and collected.[\[7\]](#)[\[16\]](#)[\[17\]](#)
 - Wet Chemistry: The target is dissolved in an acidic or alkaline solution, and the iodine is chemically separated.[\[19\]](#)[\[20\]](#)
- Final Formulation: The purified **Iodine-131** is dissolved in a mildly alkaline solution to produce sodium iodide (NaI), the chemical form typically used in medicine.[\[7\]](#)



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Caption: Workflow for the production of **Iodine-131** from a Tellurium-130 target.

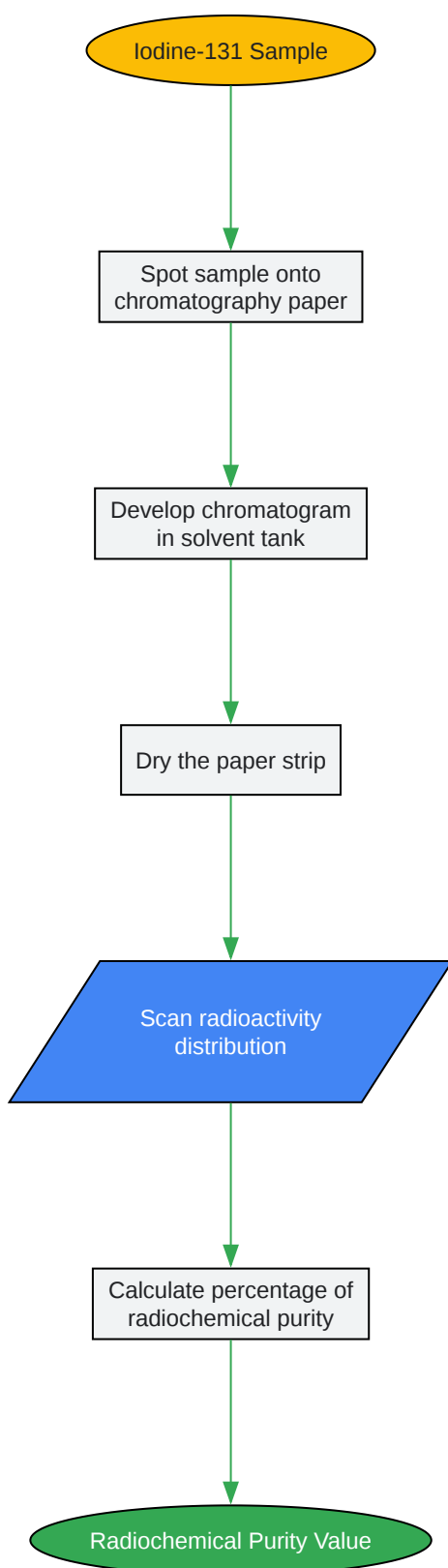
Quality Control: Radiochemical Purity Assessment

Ensuring the radiochemical purity of **Iodine-131** preparations is critical for its safe and effective use. The primary radiochemical impurity of concern is typically free iodide when working with radiolabeled compounds. Various chromatographic techniques are employed for this purpose. [\[21\]](#)[\[22\]](#)[\[23\]](#)

Methodology: Paper Chromatography

- **Sample Preparation:** A small, measured amount of the **Iodine-131** solution is spotted onto a chromatography paper strip.[\[24\]](#)
- **Chromatogram Development:** The paper strip is placed in a chromatography tank containing a suitable solvent system (mobile phase), such as a mixture of methanol and water.[\[22\]](#)[\[24\]](#) The solvent moves up the paper by capillary action, separating the different chemical forms of iodine based on their affinity for the paper (stationary phase) and the solvent.
- **Analysis:** After the solvent front has reached a sufficient height, the paper is removed and dried. The distribution of radioactivity along the strip is then measured using a radiation detector, such as a scanning β -ray spectrometer or a gamma counter.[\[22\]](#)[\[24\]](#)
- **Purity Calculation:** The percentage of radioactivity corresponding to the desired chemical form (e.g., iodide) is calculated to determine the radiochemical purity. For instance, a radiochemical purity of 99.98% has been reported using this method.[\[22\]](#)

High-performance liquid chromatography (HPLC) is another common and often more rapid method for determining radiochemical purity.[\[21\]](#)[\[23\]](#)[\[25\]](#)



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Caption: Experimental workflow for determining the radiochemical purity of **Iodine-131**.

Conclusion

Iodine-131 remains a cornerstone of nuclear medicine due to its well-characterized physical and chemical properties. A thorough understanding of its decay characteristics, chemical behavior, production methods, and quality control procedures is essential for its safe and effective application in research, diagnostics, and therapy. The data and workflows presented in this guide offer a comprehensive technical resource for professionals in the field.

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